

A Technical Guide to 3-Methylnordiazepam: CAS Number, Analytical Standards, and Methodologies

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Compound of Interest

Compound Name: **3-Methylnordiazepam**

Cat. No.: **B3032755**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylnordiazepam**, an analytical reference standard categorized as a benzodiazepine. It includes its chemical identity, information on commercially available analytical standards, and detailed experimental protocols for its analysis. This document is intended to serve as a valuable resource for professionals in research, forensic science, and drug development.

Chemical and Physical Properties

3-Methylnordiazepam, also known as Ro 5-2751, is a derivative of nordiazepam.^{[1][2]} It is structurally related to diazepam and shares the characteristic benzodiazepine core.

Property	Value	Reference
CAS Number	4699-82-5	[1] [2] [3]
Formal Name	7-chloro-1,3-dihydro-3-methyl-5-phenyl-2H-1,4-benzodiazepin-2-one	[1]
Molecular Formula	C ₁₆ H ₁₃ ClN ₂ O	[1] [4]
Formula Weight	284.7 g/mol	[1] [4]
Appearance	Solid	[1]
Solubility (at 25°C)	DMF: 2 mg/mL; DMSO: 1 mg/mL; Ethanol: Slightly soluble; PBS (pH 7.2): 0.25 mg/mL	[1]
UV λ _{max}	227 nm	[1]
SMILES	C1C=C(C=C1)NC(C(C)N=C2C3=CC=CC=C3)=O	[1]
InChI Key	SATGIBNNISQKBG-UHFFFAOYSA-N	[1]

Analytical Standards

Certified analytical reference standards are crucial for accurate quantification and identification in research and forensic applications. **3-Methylnordiazepam** is available from several reputable suppliers. These standards are intended for research and forensic use only.[\[1\]](#)[\[2\]](#)

Supplier	Product Name	CAS Number	Purity	Formulation	Storage
Cayman Chemical	3-Methylnordiazepam	4699-82-5	≥98%	A solid	-20°C
Cleanchem	3-Methyl Nordiazepam	4699-82-5	N/A	N/A	N/A
MedchemExpress	3-Methylnordiazepam	4699-82-5	N/A	N/A	N/A

N/A: Not explicitly available in the search results.

Experimental Methodologies

The analysis of benzodiazepines, including **3-Methylnordiazepam**, typically involves chromatographic techniques coupled with mass spectrometry. These methods offer high sensitivity and specificity, which are essential for detecting low concentrations in biological matrices.[5][6][7]

A common procedure for extracting benzodiazepines from biological samples like blood or urine is solid-phase extraction.[5][8]



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Caption: General workflow for Solid-Phase Extraction (SPE) of benzodiazepines.

Protocol:

- Cartridge Conditioning: An appropriate SPE cartridge (e.g., C18) is conditioned sequentially with methanol and then water or a buffer.
- Sample Loading: The pre-treated biological sample is loaded onto the SPE cartridge.
- Washing: The cartridge is washed with a weak solvent to remove interfering substances.
- Elution: **3-Methylnordiazepam** is eluted from the cartridge using an appropriate organic solvent (e.g., methanol, acetonitrile).
- Evaporation and Reconstitution: The eluate is evaporated to dryness under a stream of nitrogen and then reconstituted in the mobile phase for analysis.

LC-MS/MS is a highly sensitive and selective method for the quantification of benzodiazepines in complex matrices.[6][7]

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem mass spectrometer (e.g., Triple Quadrupole or Ion Trap) with an electrospray ionization (ESI) source.

Chromatographic Conditions (Example):

- Column: C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 3.5 μ m particle size).[7]
- Mobile Phase: A gradient of methanol and an aqueous solution of formic acid (e.g., 0.006 M, pH 3).[7]
- Flow Rate: 0.2 mL/min.[7]
- Column Temperature: 30°C.[7]
- Injection Volume: 50 μ L.[7]

Mass Spectrometry Conditions (Example):

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Acquisition Mode: Multiple Reaction Monitoring (MRM) for quantification or full scan MS/MS for identification.
- Precursor Ion: $[M+H]^+$ for **3-Methylnordiazepam** (m/z 285.1).
- Product Ions: Specific fragment ions would need to be determined experimentally. For the related compound Nordiazepam, characteristic fragments are observed.[\[9\]](#)

Parameter	Setting
Column	Xterra MS C18 (150mm x 2.1mm, 3.5 μ m)
Mobile Phase	Methanol / 0.006 M Formic Acid (pH 3)
Gradient	30-60% Methanol over 35 min
Flow Rate	0.2 mL/min
Ionization	ESI Positive
Detection Mode	MS/MS (Product Ion Scan)

GC-MS is a reference method for the detection and quantification of many benzodiazepines.[\[5\]](#) Derivatization may be required for some benzodiazepines to improve their thermal stability and chromatographic properties, though this may not be necessary for all compounds.[\[6\]](#)

Instrumentation:

- Gas Chromatograph with a suitable capillary column.
- Mass Spectrometer with an Electron Ionization (EI) source.

GC Conditions (General):

- Column: A non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane).
- Carrier Gas: Helium.

- Temperature Program: A temperature gradient starting at a lower temperature and ramping up to around 300°C to elute the analytes.

MS Conditions (General):

- Ionization Energy: 70 eV.
- Acquisition Mode: Full scan for identification or Selected Ion Monitoring (SIM) for quantification.

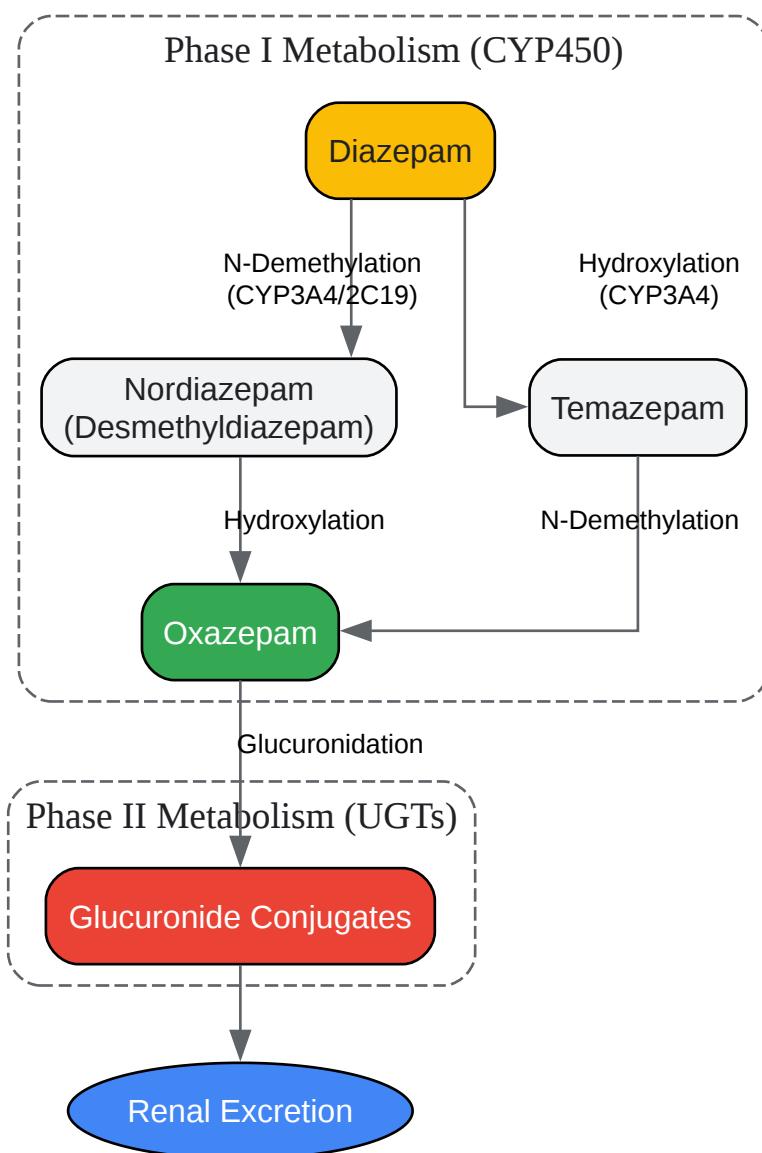
Mass Spectral Data (Nordiazepam - for reference): The mass spectrum of the closely related compound nordiazepam shows characteristic fragment ions that are useful for its identification.

[10][11] Similar fragmentation patterns would be expected for **3-Methylnordiazepam**, with shifts corresponding to the additional methyl group.

Compound	Key m/z values (Underivatized)	Reference
Nordiazepam	270, 242, 241, 189, 269	[9][11]

Metabolic Pathway Context

3-Methylnordiazepam is an isomer of Diazepam.[4] Diazepam undergoes extensive metabolism in the liver, primarily by cytochrome P450 enzymes (CYP3A4 and CYP2C19), to form active metabolites, including Nordiazepam (N-desmethyldiazepam).[12][13] These metabolites are then typically conjugated with glucuronic acid before excretion.[12][13] While the specific metabolic pathway of **3-Methylnordiazepam** is not detailed in the provided search results, it is reasonable to infer a similar pathway involving hydroxylation and/or demethylation followed by glucuronidation.

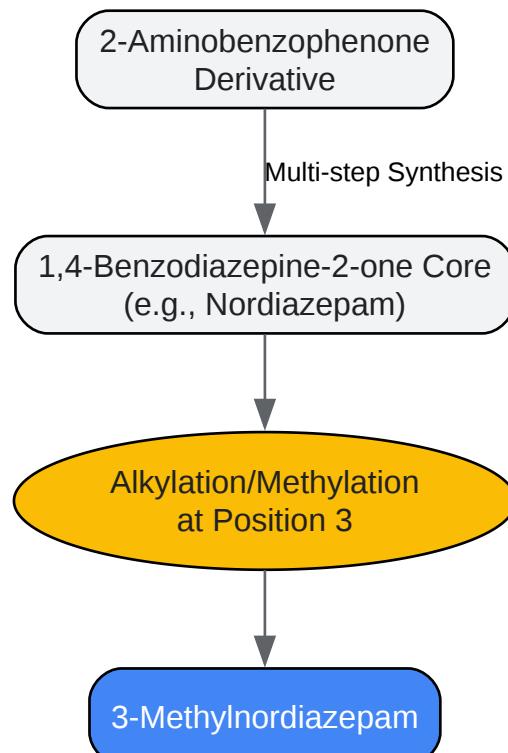


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Caption: Generalized metabolic pathway of Diazepam showing key active metabolites.

Logical Relationship and Synthesis

3-Methylnordiazepam is a derivative of nordiazepam. The synthesis of 3-substituted 1,4-benzodiazepin-2-ones can be achieved through various chemical routes, often starting from a 2-aminobenzophenone precursor.[14][15] One common approach involves the alkylation of the enolate of the benzodiazepine core.[14]



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Caption: Conceptual synthesis pathway for **3-Methylnordiazepam**.

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